

# Eugenitin: A Comprehensive Technical Guide on its Discovery, Natural Sources, and Biological Interactions

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## Compound of Interest

Compound Name: *Eugenitin*

Cat. No.: *B1230256*

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## Executive Summary

**Eugenitin**, a naturally occurring chromone derivative, has garnered interest within the scientific community for its potential biological activities. First identified in 1972, this phenolic compound is found in both the plant and fungal kingdoms. This technical guide provides an in-depth overview of the discovery of **eugenitin**, its primary natural sources, and detailed methodologies for its isolation and characterization. Furthermore, it explores the potential interactions of **eugenitin** with key cellular signaling pathways, offering insights for future research and drug development endeavors. All quantitative data is presented in structured tables, and key experimental and biological pathways are visualized using DOT language diagrams for enhanced clarity.

## Discovery and Historical Context

**Eugenitin** (5-hydroxy-7-methoxy-2,6-dimethylchromen-4-one) was first isolated and characterized from a natural source in 1972 by Coombe, Lowe, and Watson.<sup>[1]</sup> Their pioneering work identified the compound in the fungal species *Cylindrocarpon* sp. C.M.I. 127996.<sup>[1]</sup> While the synthesis of **eugenitin** had been achieved in the preceding decades, this was the first report of its existence as a natural product.<sup>[2]</sup> Subsequent research has also

identified **eugenitin** as a constituent of cloves, the aromatic flower buds of *Syzygium aromaticum* (L.) Merr. & L.M. Perry.[3]

## Natural Sources of Eugenitin

**Eugenitin** has been identified in two primary natural sources, one fungal and one plant-based.

Natural Source	Kingdom	Part of Organism
Cylindrocarpon sp. C.M.I. 127996	Fungi	Mycelial culture
Syzygium aromaticum (Clove)	Plantae	Flower buds

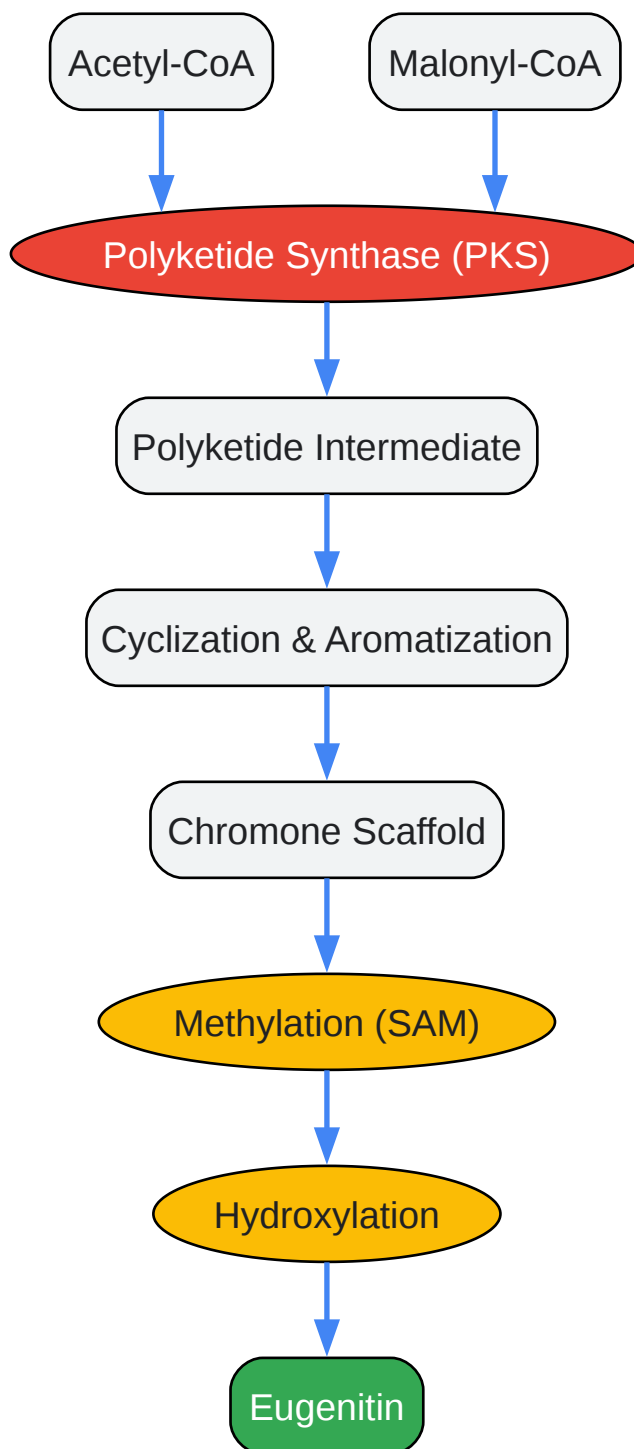
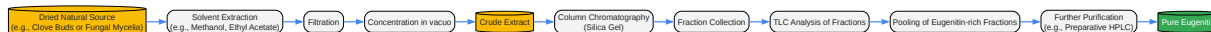
While **eugenitin** is a known constituent of clove oil, its concentration is significantly lower than that of the major component, eugenol.[3][4] Quantitative analysis of **eugenitin** in these natural sources is crucial for understanding its potential biological significance and for the development of standardized extracts.

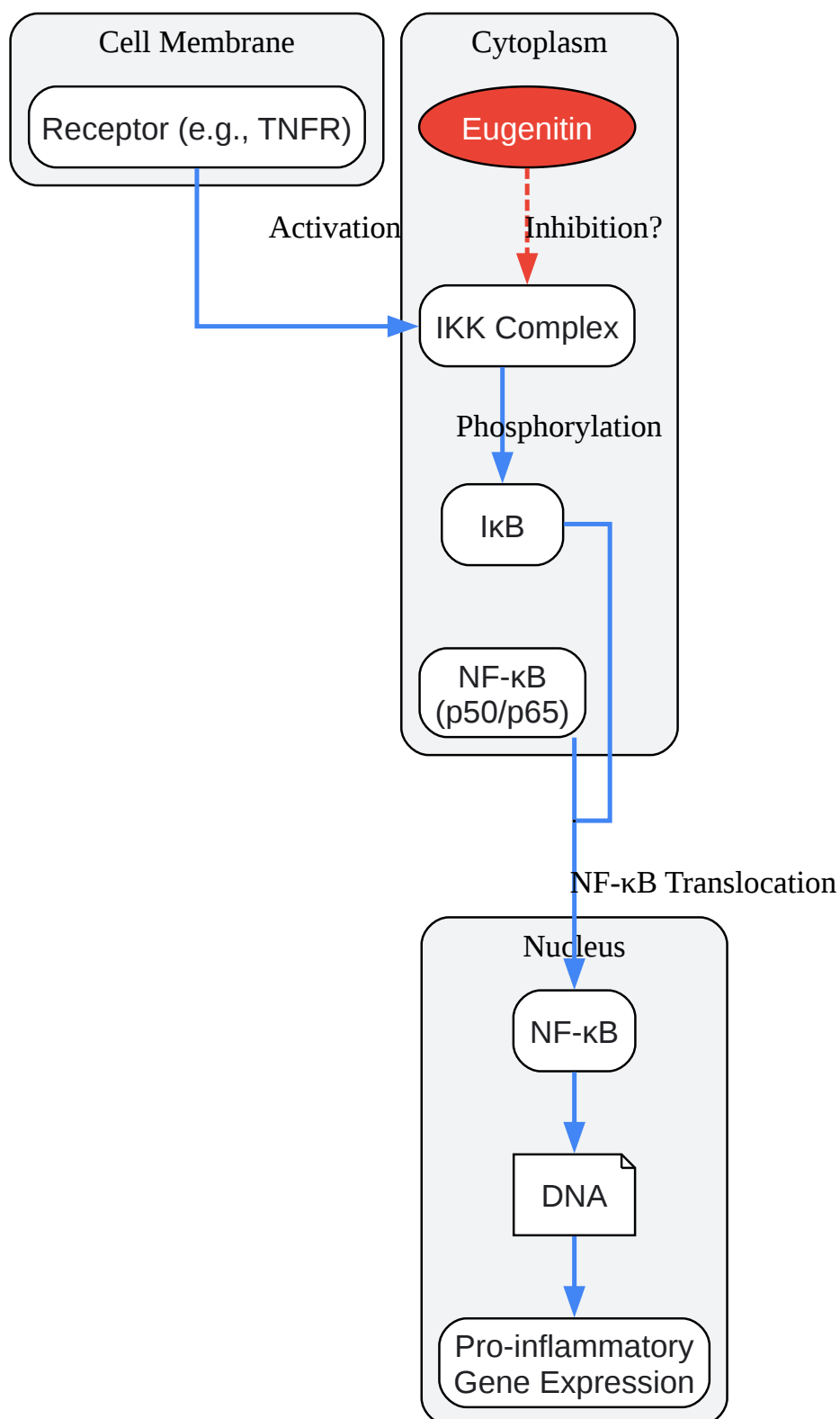
## Experimental Protocols

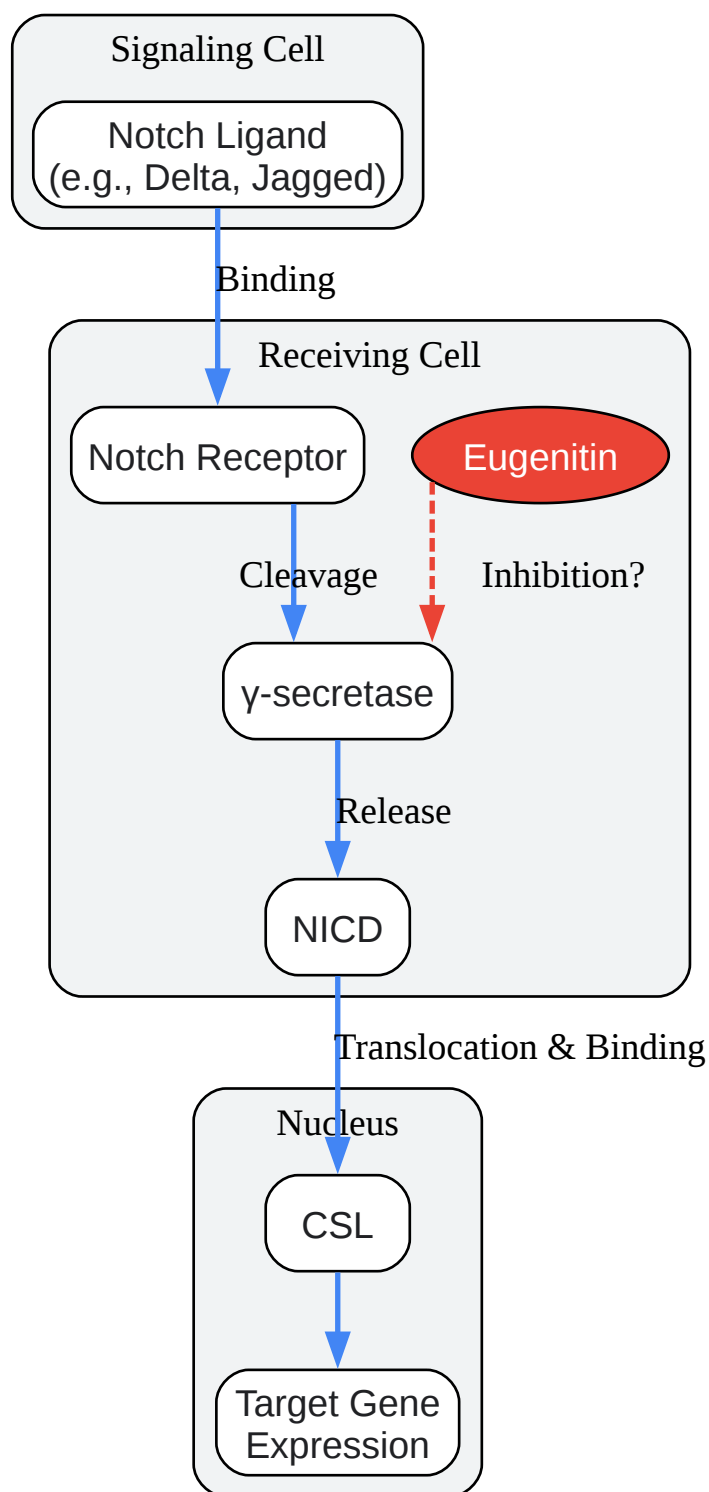
### Isolation of Eugenitin from Natural Sources

The isolation of **eugenitin** from its natural sources typically involves solvent extraction followed by chromatographic purification. The following is a representative protocol based on established methods for the isolation of chromones from natural products.

Experimental Workflow: Isolation and Purification of **Eugenitin**







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